

NCX 1022: A Technical Guide to a Novel Anti-Inflammatory Agent

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Compound of Interest

Compound Name:	Ncx 1022
Cat. No.:	B609505

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Introduction

NCX 1022 is a novel anti-inflammatory agent engineered as a nitric oxide (NO)-releasing derivative of hydrocortisone.^{[1][2]} This design aims to leverage the anti-inflammatory properties of both glucocorticoids and nitric oxide, potentially offering enhanced therapeutic effects and an improved safety profile compared to traditional corticosteroids.^[3] **NCX 1022** has been investigated for its potential in treating skin inflammation, particularly in the context of atopic and contact dermatitis.^{[2][4]} This technical guide provides a comprehensive overview of the structure, mechanism of action, and key experimental data related to **NCX 1022**.

Chemical Structure and Properties

NCX 1022 is a small molecule with the chemical formula C₂₉H₃₅NO₉.^[1] It is structurally characterized by a hydrocortisone backbone linked to a nitric oxide-donating moiety.

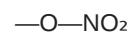
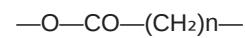
Chemical Structure of **NCX 1022**

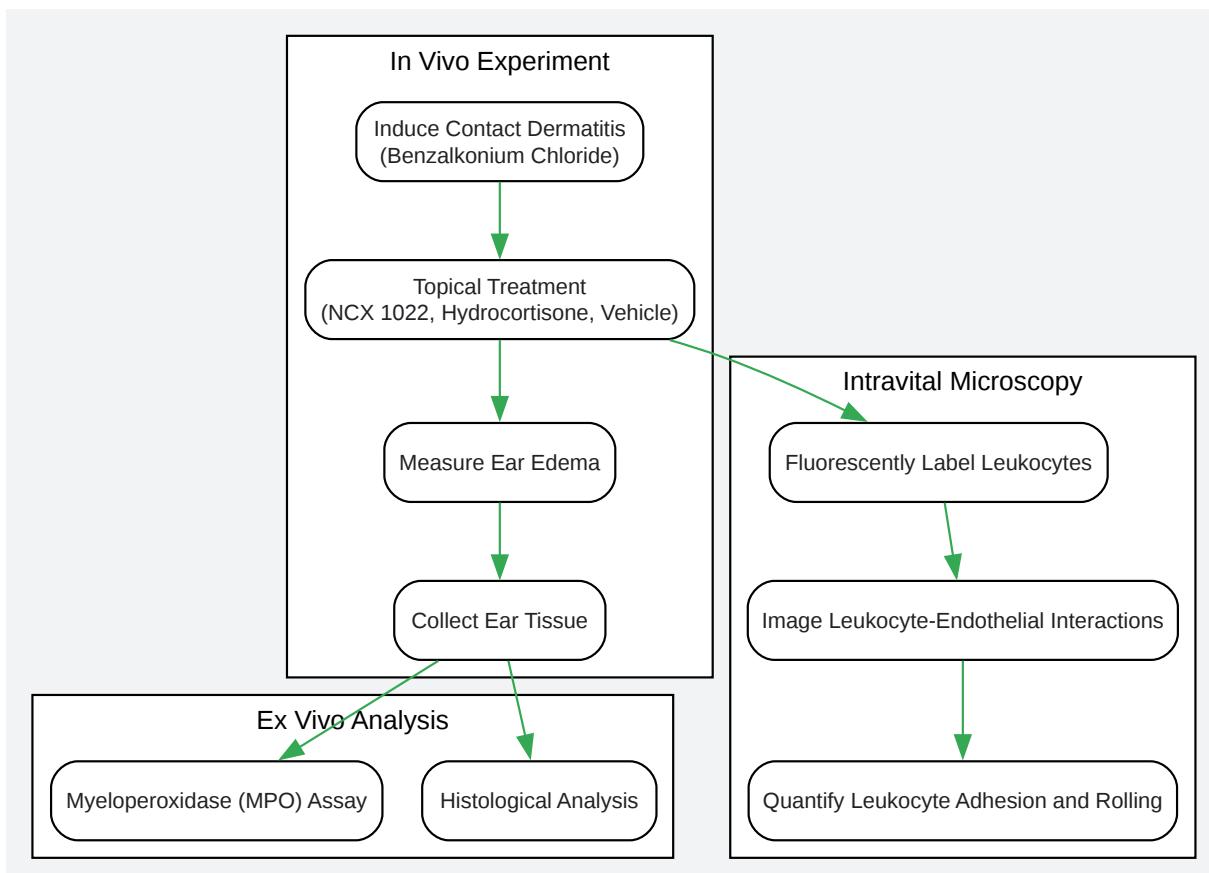
2D structure of NCX 1022, a hydrocortisone derivative.

Hydrocortisone Moiety

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NO-Donating Moiety



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